

Decanoyl peroxide vapor pressure and density data

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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Physical Property Data

The table below summarizes the vapor pressure and density data found in the search results.

| Property | Value | Conditions / Notes | Source |
|----------------|-------------------------|--------------------|---------|
| Vapor Pressure | 0.04 Pa | At 20°C | [1] |
| | 0.05 Pa | At 25°C | [2] |
| Density | 0.936 g/cm ³ | Predicted | [1] [2] |

Experimental Handling & Safety Protocols

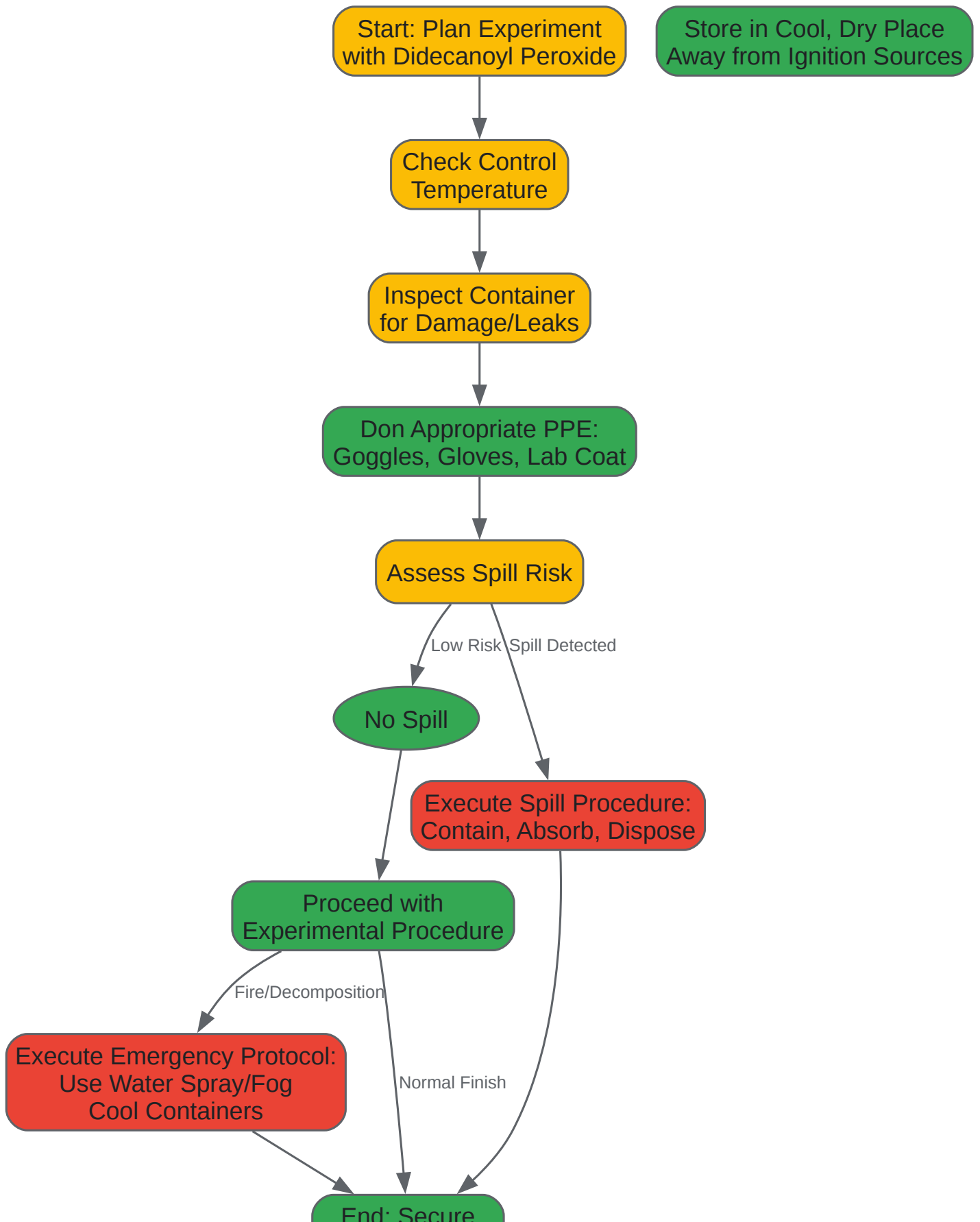
Didecanoyl peroxide is a heat- and contamination-sensitive organic peroxide that can decompose violently [1] [3]. The following protocols are essential for safe handling in a laboratory setting.

- Storage:** Must be stored in a cool, well-ventilated area, away from heat sources and open flames. It should be kept in a tightly closed container to prevent exposure to air and moisture [1].
- Personal Protective Equipment (PPE):** When handling, wear appropriate PPE, including safety goggles, chemical-resistant gloves, and protective clothing [1].

- **Handling & Contamination Control:** Avoid contact with incompatible materials, including reducing agents, strong acids, strong bases, flammable materials, and catalysts (e.g., cobalt, iron, manganese). Even trace amounts of contaminants can cause rapid decomposition and a buildup of heat [1] [3].
- **Spill Response:** For small spills, pick up material with inert, damp, non-combustible material using clean, non-sparking tools and place into loosely covered plastic containers for later disposal. For large spills, dike far ahead of the spill and prevent entry into waterways. Do not clean up except under the supervision of a specialist [3].
- **Emergency Procedures:** In case of fire, use water spray or fog. Do not move cargo or vehicle if it has been exposed to heat. Cool containers with flooding quantities of water until well after the fire is out. Be aware of possible container explosion [3].

Experimental Workflow Visualization

The diagram below outlines the key decision points and steps for the safe handling of **didecanoyl peroxide** in a lab environment, based on the safety protocols.



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Suggestions for Further Research

The data found is a good starting point, but for an in-depth technical guide, you may need to consult more specialized sources:

- **Consult Primary Literature:** Search for scientific papers in chemistry databases that report experimental measurements of these properties.
- **Check Manufacturer Data Sheets:** Suppliers like **Nouryon** (producer of Perkadox SE-10) may provide detailed technical data sheets with more comprehensive information [2].
- **Experimental Determination:** If precise data is critical for your research, consider experimental determination using established methods like an isoteniscope for vapor pressure or a digital density meter.

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References

1. DIDECANOYLPEROXIDE - Ataman Kimya [atamanchemicals.com]
2. CAS 762-12-9 - bisdecanyl peroxide | Chemical Data & Supplier ... [orgperox.com]
3. DIDECANOYL PEROXIDE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

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